

Navigating Chemical Identities: A Critical Clarification on CAS Number 849035-99-0

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Compound of Interest

Compound Name: 3,5-
bis(methylsulfonyl)benzenesulfonyl
l Chloride

Cat. No.: B1271993

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A discrepancy has been identified regarding the chemical entity associated with CAS number 849035-99-0. Initial research indicates that this CAS number is assigned to **3,5-Bis(methylsulfonyl)benzenesulfonyl chloride**. However, search results frequently associate this query with 5-Bromo-2-hydroxy-3-(trifluoromethyl)benzaldehyde, which possesses the CAS number 251300-30-8.

To ensure the delivery of an accurate and relevant in-depth technical guide, we require clarification from you, the researcher, to identify the correct compound of interest. Below is a summary of the information gathered for both chemical entities to aid in this clarification.

Compound 1: 3,5-Bis(methylsulfonyl)benzenesulfonyl chloride

- CAS Number: 849035-99-0
- Molecular Formula: C₈H₉ClO₆S₃[1][2]
- Molecular Weight: 332.80 g/mol [2]
- IUPAC Name: **3,5-bis(methylsulfonyl)benzenesulfonyl chloride**[3]
- Primary Application: Appears to be a building block in organic synthesis.[4]

Compound 2: 5-Bromo-2-hydroxy-3-(trifluoromethyl)benzaldehyde

- CAS Number: 251300-30-8[5]
- Molecular Formula: C₈H₄BrF₃O₂[5]
- Molecular Weight: 269.01 g/mol [5]
- Synonyms: 5-Bromo-3-formyl-2-hydroxybenzotrifluoride, 5-Bromo-3-(trifluoromethyl)salicylaldehyde[5]
- Key Features & Applications:
 - A versatile building block in organic synthesis for creating complex molecules.[5]
 - Utilized in biological research, including enzyme inhibition studies and protein-ligand interaction research.[5]
 - Acts as a precursor for pharmaceutical compounds.[5]
 - Soluble in organic solvents like ethanol and acetone.[5]
 - The trifluoromethyl group enhances lipophilicity, while the hydroxyl and aldehyde groups provide diverse reactivity.[5]

Action Required:

Please review the information above and confirm which of these two compounds is the subject of your research interest. Once you have clarified the correct chemical entity, we will proceed with generating a comprehensive technical guide tailored to your specified audience and requirements. This may include, but is not limited to:

- Detailed physicochemical properties
- Established synthesis and purification protocols
- In-depth discussion of applications and mechanisms of action

- A curated list of reliable suppliers
- Relevant experimental workflows and data presentation

We await your confirmation to proceed with the development of a scientifically rigorous and valuable technical resource.

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References

- 1. 3,5-BIS(METHYLSULFONYL)BENZENESULFONYLCHLORIDE(MIN.90%PURITY),
CasNo.849035-99-0 weifang yangxu group co.,ltd China (Mainland)
[yangxulaobao.lookchem.com]
- 2. capotchem.com [capotchem.com]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. Organic Building Blocks | CymitQuimica [cymitquimica.com]
- 5. Buy 5-Bromo-2-hydroxy-3-(trifluoromethyl)benzaldehyde (EVT-378218) | 251300-30-8
[evitachem.com]
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